

Essential Safety and Operational Guidance for Handling Methyl 4-nitrobutanoate

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Compound of Interest

Compound Name: Methyl 4-nitrobutanoate

Cat. No.: B135756

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This document provides crucial safety and logistical information for the handling and disposal of **Methyl 4-nitrobutanoate**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of your research. This content is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 4-nitrobutanoate is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] A comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety.

Table 1: Personal Protective Equipment (PPE) for Handling **Methyl 4-nitrobutanoate**

Operation	Required Personal Protective Equipment
Weighing and Solution Preparation	Primary Eye Protection: Chemical splash goggles. Gloves: Chemically resistant gloves (e.g., nitrile). Body Protection: A flame-resistant lab coat, fully buttoned. Respiratory Protection: Use in a certified chemical fume hood.
Chemical Reactions & Handling	Primary Eye Protection: Chemical splash goggles. Secondary Eye/Face Protection: Face shield where splashing is a risk. Gloves: Chemically resistant gloves (e.g., nitrile). Body Protection: A flame-resistant lab coat. A chemical-resistant apron is recommended for larger quantities.
Waste Disposal	Primary Eye Protection: Chemical splash goggles. Gloves: Two pairs of chemically resistant gloves. Body Protection: Lab coat.

Physical and Chemical Properties

Understanding the properties of **Methyl 4-nitrobutanoate** is essential for safe handling and storage.

Table 2: Physicochemical Data of **Methyl 4-nitrobutanoate**

Property	Value
Molecular Formula	C ₅ H ₉ NO ₄
Molecular Weight	147.13 g/mol
Appearance	Liquid
Boiling Point	106-110 °C at 9 mmHg
Density	1.149 g/mL at 25 °C
Flash Point	85 °C (185 °F) - closed cup
Refractive Index	n ₂₀ /D 1.438
Storage Class	Combustible liquids

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Methyl 4-nitrobutanoate** will minimize risks.

3.1. Preparation and Weighing

- Work Area Preparation: Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.^{[1][2]} Ensure that an eyewash station and safety shower are readily accessible.^[2]
- Don PPE: Wear appropriate PPE as outlined in Table 1.
- Weighing: Tare a suitable container on a balance. Carefully transfer the required amount of **Methyl 4-nitrobutanoate**.
- Solution Preparation: Add the solvent to the container with the weighed **Methyl 4-nitrobutanoate**. Cap the container and mix gently.

3.2. Reaction and Work-Up

- Reaction Setup: Assemble the reaction apparatus within the chemical fume hood.

- Reagent Addition: Add the **Methyl 4-nitrobutanoate** solution to the reaction vessel.
- Monitoring: Monitor the reaction from a safe distance.
- Quenching and Extraction: Follow the specific experimental protocol for quenching the reaction and extracting the product.

3.3. Spill Management

- Small Spills: For minor spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand). Collect the contaminated material into a sealed, labeled container for hazardous waste disposal.
- Large Spills: In the event of a large spill, evacuate the area and follow your institution's emergency procedures.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 3: First Aid Procedures for **Methyl 4-nitrobutanoate** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[1][2] If the person feels unwell, seek medical attention.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][2] If skin irritation occurs, seek medical advice.[2] Remove and wash contaminated clothing before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. [2] Remove contact lenses if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

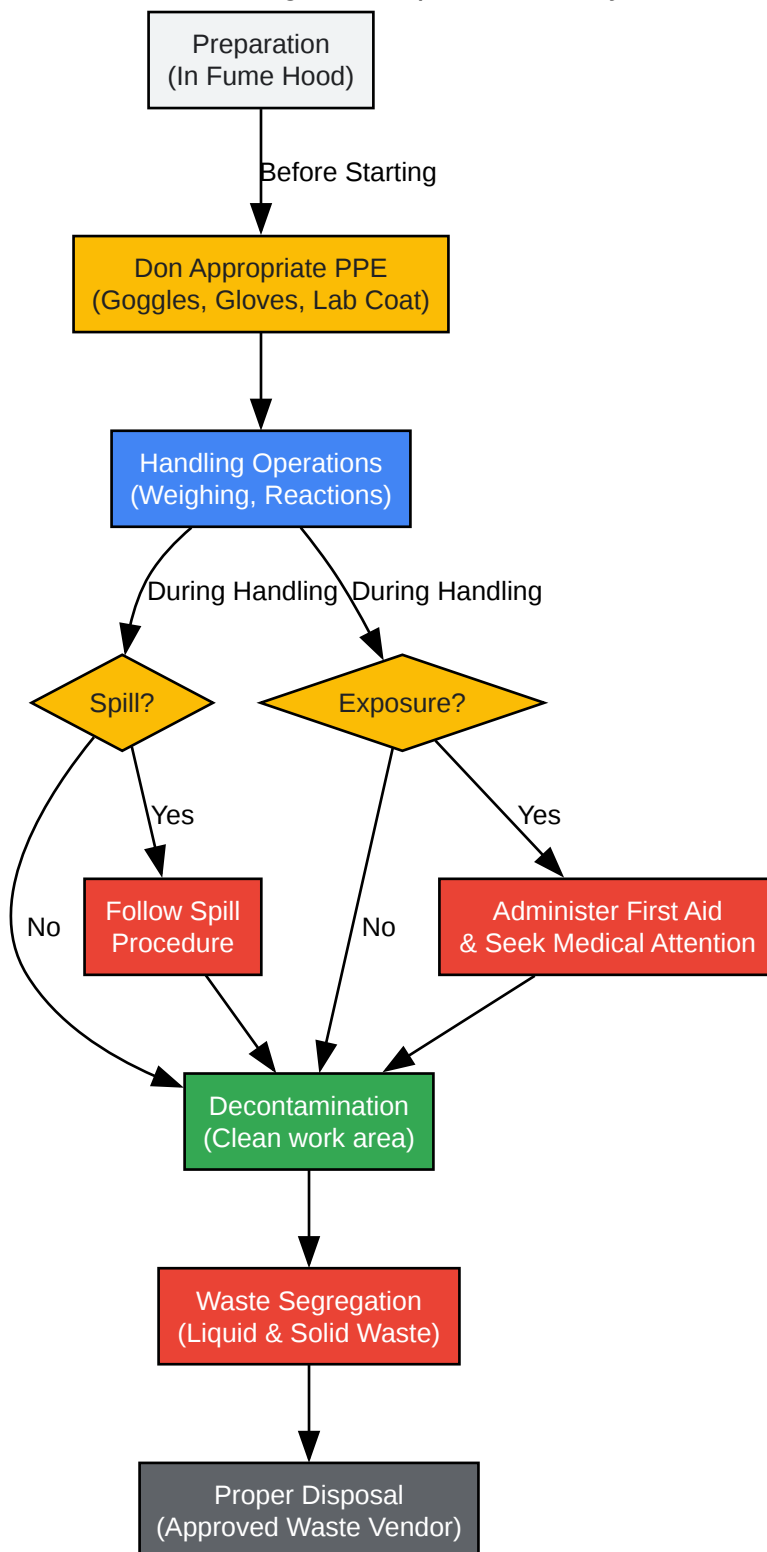
Disposal Plan

All waste containing **Methyl 4-nitrobutanoate** must be treated as hazardous waste.

- Liquid Waste: Collect all solutions containing the compound in a designated, labeled hazardous waste container.
- Solid Waste: Collect any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a clearly labeled, sealed container.
- Disposal: Dispose of all waste through an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2]

Safe Handling and Disposal Workflow

Workflow for Safe Handling and Disposal of Methyl 4-nitrobutanoate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **Methyl 4-nitrobutanoate**.

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References

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